

Application Notes and Protocols: Preparation of H3B-120 Stock Solution in DMSO

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Compound of Interest

Compound Name: H3B-120

Cat. No.: B2546073

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **H3B-120**, a selective, competitive, and allosteric inhibitor of carbamoyl phosphate synthetase 1 (CPS1).^{[1][2][3]} Accurate preparation of this stock solution is critical for ensuring reproducible results in downstream applications, including in vitro and in vivo studies investigating its anti-cancer properties.^{[1][2][4]} This guide includes essential information on the physicochemical properties of **H3B-120**, a step-by-step protocol for solubilization in dimethyl sulfoxide (DMSO), and recommendations for long-term storage to maintain compound integrity.

Introduction

H3B-120 is a potent and highly selective small molecule inhibitor of carbamoyl phosphate synthetase 1 (CPS1), the rate-limiting enzyme in the urea cycle.^[5] CPS1 catalyzes the ATP-dependent conversion of ammonia and bicarbonate into carbamoyl phosphate.^[5] In certain cancer cells, upregulation of CPS1 is observed, where it plays a crucial role in pyrimidine synthesis to support tumor growth.^[6] **H3B-120** inhibits CPS1 with a reported IC₅₀ of 1.5 µM and a K_i of 1.4 µM, thereby presenting a promising therapeutic strategy for cancers dependent on this pathway.^{[1][2][3][7]} Due to its hydrophobic nature, **H3B-120** is insoluble in water but soluble in organic solvents like DMSO.^[2] This document outlines the standardized procedure for preparing a concentrated stock solution of **H3B-120** in DMSO for research use.

Physicochemical and Biological Properties of H3B-120

A summary of the key quantitative data for **H3B-120** is presented in the table below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	References
Molecular Weight	372.49 g/mol	[4][8]
Chemical Formula	C ₁₉ H ₂₄ N ₄ O ₂ S	[4][8]
CAS Number	2194903-42-7	[1][4]
Mechanism of Action	Selective, competitive, and allosteric inhibitor of CPS1	[1][2][3]
IC ₅₀	1.5 µM	[1][2][3][7]
K _i	1.4 µM	[1][2][3][7]
Solubility in DMSO	≥ 10 mM; up to 75 mg/mL (~201 mM)	[2][9][10]
Appearance	Solid powder	[4]

Experimental Protocol: Preparation of a 10 mM H3B-120 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **H3B-120** in DMSO. The concentration can be adjusted based on experimental needs by modifying the volumes accordingly.

Materials:

- **H3B-120** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials

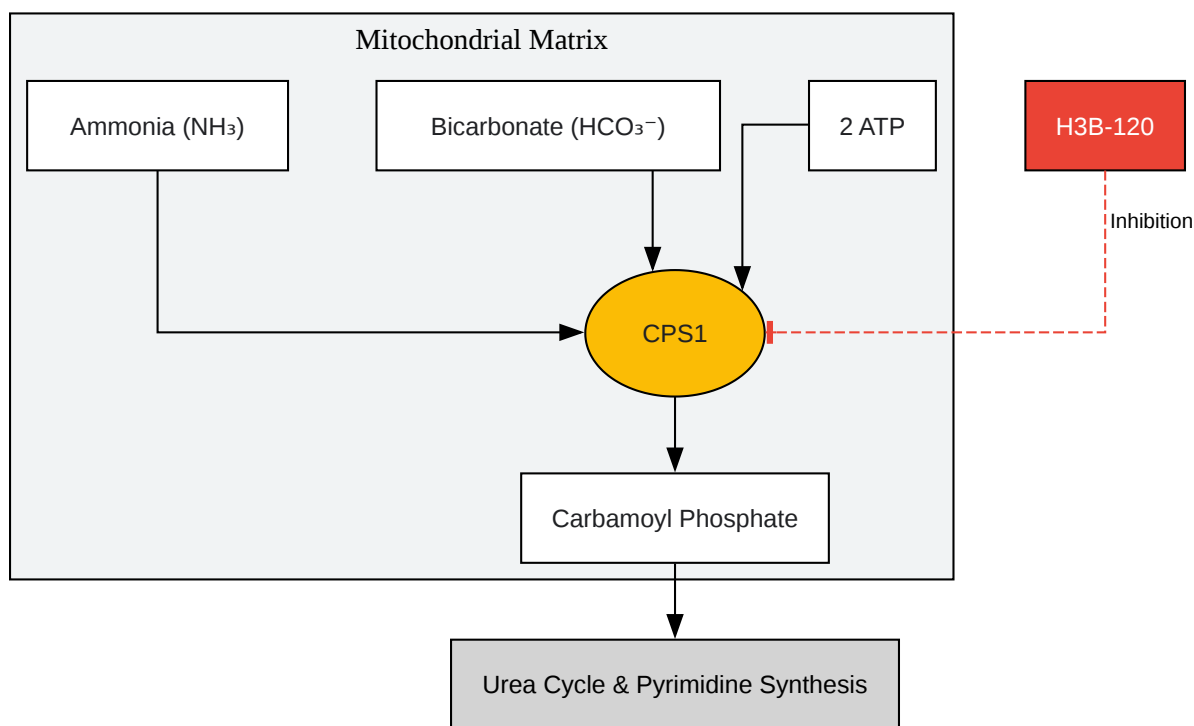
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **H3B-120** powder to room temperature to prevent condensation of moisture.
- **Weighing H3B-120:** Carefully weigh out the desired amount of **H3B-120** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.725 mg of **H3B-120** (Molecular Weight = 372.49). Calculation: $(10 \text{ mmol/L}) * (1 \text{ L}/1000 \text{ mL}) * (372.49 \text{ g/mol}) * (1000 \text{ mg/g}) * 1 \text{ mL} = 3.725 \text{ mg}$
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the weighed **H3B-120** powder. For a 10 mM solution from 3.725 mg of powder, add 1 mL of DMSO. It is recommended to use fresh DMSO as absorbed moisture can reduce the solubility of the compound.[\[2\]](#)
- **Mixing:** Vortex the solution thoroughly until the **H3B-120** powder is completely dissolved. Gentle warming in a water bath (37°C) and sonication can be used to aid dissolution if necessary.[\[10\]](#) Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber glass vials.[\[1\]](#)
- **Long-term Storage:** Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#) When ready to use, thaw an aliquot at room temperature and vortex gently before making further dilutions in your experimental buffer or media.

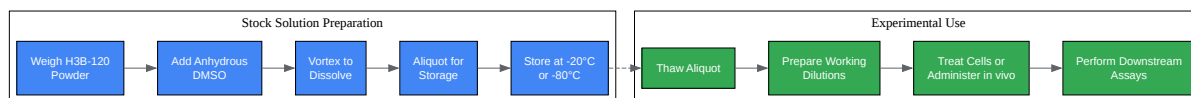
H3B-120 Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **H3B-120** and a typical experimental workflow for its use.



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Caption: Mechanism of **H3B-120** action on the urea cycle.



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